Validation of 5-Amino-2-[(3-bromophenyl)methoxy]benzamide purity using elemental analysis

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Compound of Interest

Compound Name:	*5-Amino-2-[(3-bromophenyl)methoxy]benzamide*
CAS No.:	*1545318-55-5*
Cat. No.:	*B2969753*

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Validation of 5-Amino-2-[(3-bromophenyl)methoxy]benzamide Purity via Elemental Analysis

Content Type: Comparative Technical Guide Author Persona: Senior Application Scientist Subject: CAS 1545318-55-5 ($C_{14}H_{13}BrN_2O_2$)

Executive Summary & Compound Profile

In the development of histone deacetylase (HDAC) inhibitors and benzamide-based pharmacophores, establishing the absolute purity of intermediates is a critical go/no-go gate. This guide focuses on the validation of **5-Amino-2-[(3-bromophenyl)methoxy]benzamide** (CAS 1545318-55-5), a functionalized benzamide scaffold often used in structure-activity relationship (SAR) studies for epigenetic targets.

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While High-Performance Liquid Chromatography (HPLC) is the industry workhorse for purity, it suffers from "chromophoric bias"—it only sees what absorbs UV light. Elemental Analysis (EA), specifically Carbon-Hydrogen-Nitrogen-Bromine (CHNBr) combustion analysis, provides an orthogonal, absolute validation of the bulk material. This guide compares EA against HPLC and qNMR, demonstrating why EA is indispensable for detecting non-chromophoric impurities (water, inorganic salts) and validating solvate forms.

Compound Specifications

Property	Detail
Chemical Name	5-Amino-2-[(3-bromophenyl)methoxy]benzamide
CAS Number	1545318-55-5
Molecular Formula	$C_{14}H_{13}BrN_2O_2$
Molecular Weight	321.17 g/mol
Target Application	Epigenetic Modulator / HDAC Inhibitor Intermediate
Critical Impurities	Inorganic salts (from reduction steps), Hydrates, Regioisomers

Comparative Analysis: EA vs. Orthogonal Methods

To validate the performance of EA, we must benchmark it against the standard alternatives. The following table contrasts the detection capabilities of EA against HPLC-UV and quantitative NMR (qNMR).

Table 1: Performance Matrix of Purity Validation Methods

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Feature	Elemental Analysis (CHNBr)	HPLC-UV (254 nm)	qNMR (^{1}H)
Primary Output	Mass % of Elements (C, H, N, Br)	Relative Area % of Peaks	Molar Ratio of Protons
Purity Basis	Absolute (Bulk Weight)	Relative (Chromophoric)	Absolute (Internal Standard)
Inorganic Salt Detection	Excellent (Values drop proportionally)	Poor (Usually invisible)	Poor (Invisible)
Solvent/Water Detection	Good (H% deviates, C% drops)	Poor (Elutes in void volume)	Excellent (Distinct peaks)
Isomer Specificity	Fail (Isomers have identical %CHN)	Excellent (Separates isomers)	Excellent (Distinct shifts)
Sample Requirement	Destructive (~2–5 mg)	Non-destructive (<1 mg)	Non-destructive (~10 mg)
Turnaround Time	Rapid (Automated)	Medium (Method Dev required)	Rapid

> *Expert Insight: EA is the only method here that inherently validates the "weighability" of the drug substance. If your HPLC says 99.9% purity but your EA Carbon value is 5% low, you likely have significant inorganic salt contamination (e.g., NaBr from the alkylation step) that HPLC is blind to.*

Theoretical Framework & Acceptance Criteria

Before executing the protocol, the theoretical elemental composition must be calculated. For $C_{14}H_{13}BrN_2O_2$, the values are:

- Carbon (C):

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- Hydrogen (H):
- Bromine (Br):
- Nitrogen (N):
- Oxygen (O):
- Total MW: 321.174 g/mol

Table 2: Theoretical Composition & Acceptance Limits

Element	Theoretical Mass %	Standard Acceptance Limit (±0.4%)
Carbon	52.36%	51.96% – 52.76%
Hydrogen	4.08%	3.68% – 4.48%
Nitrogen	8.72%	8.32% – 9.12%
Bromine	24.88%	24.48% – 25.28%

Note: The ±0.4% limit is the pharmaceutical industry standard (J. Med. Chem. guidelines) for confirming compound identity and purity.

Experimental Protocol: CHNBr Combustion Analysis

This protocol is designed for a PerkinElmer 2400 Series II or Thermo FlashSmart analyzer. Special attention is required for the bromine atom, which can interfere with standard combustion if not trapped properly.

Phase 1: Sample Preparation

- Drying: Dry the **5-Amino-2-[(3-bromophenyl)methoxy]benzamide** sample in a vacuum oven at 40°C for 4 hours to remove surface moisture. Benzamides can form hydrates; drying ensures we analyze the anhydrate or a stable solvate.

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- Homogenization: Lightly crush the crystals with an agate mortar to ensure uniform combustion.
- Weighing: Accurately weigh 2.000 ± 0.002 mg of the sample into a tin capsule using a microbalance (readability 0.1 µg).
  - Critical Step: Fold the tin capsule tightly to exclude atmospheric nitrogen.

Phase 2: Combustion Setup

- Furnace Temperature: 950°C (Dynamic Flash Combustion).
- Carrier Gas: Helium (99.999%).
- Oxidant: Oxygen (99.999%).
- Reagents:
  - Combustion Tube: Packed with Chromium(III) Oxide (oxidation catalyst) and Silvered Cobaltous/Cobaltic Oxide.
  - Why Silver? The silver reagent is mandatory to trap the Bromine (Br) and Sulfur. Without silver, Br_2 gas will pass into the detector or interfere with N_2/CO_2 separation, causing erroneous results.
- Reduction Tube: Copper wires (650°C) to convert NO_x to N_2.

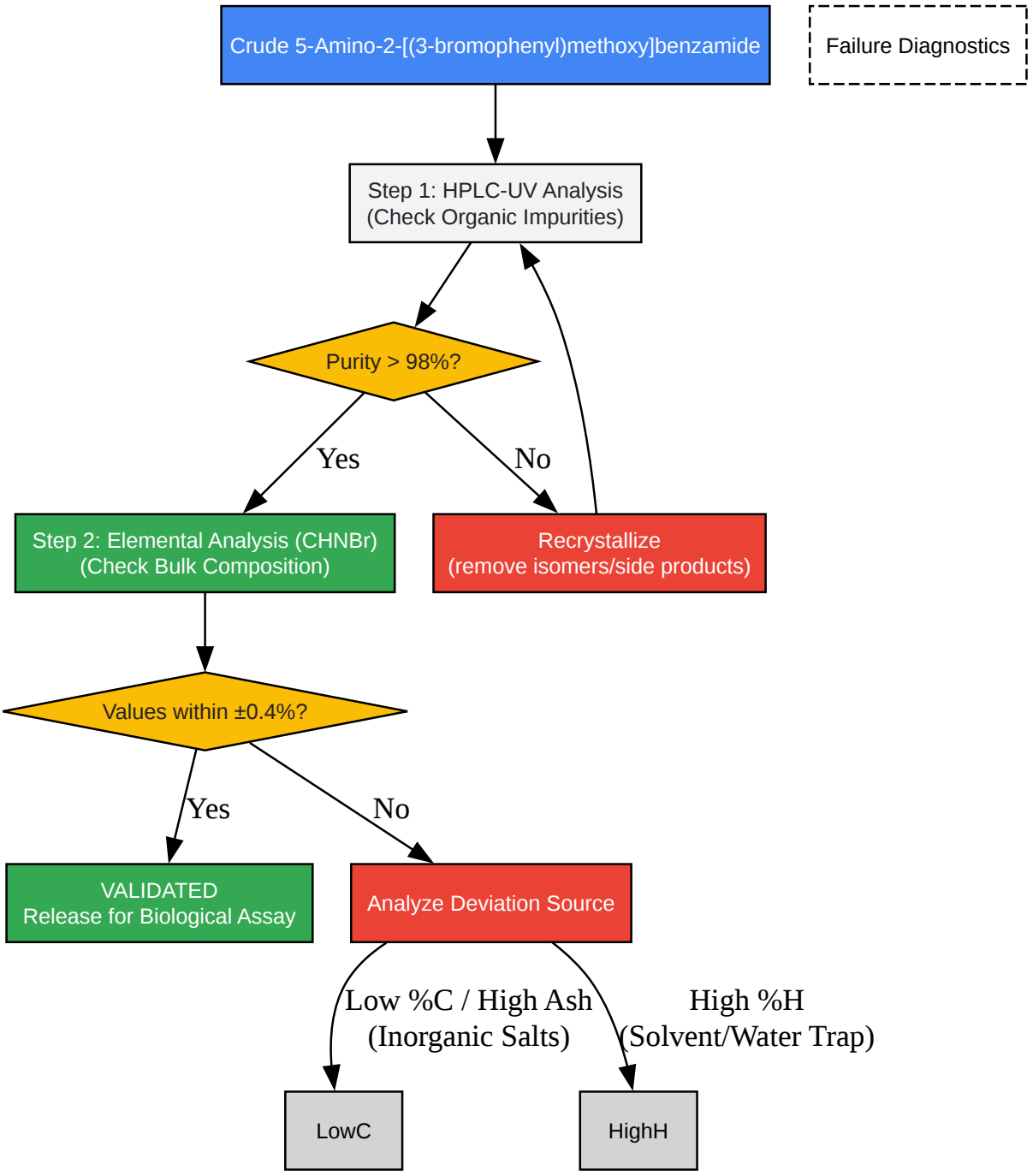
Phase 3: Analysis & Calibration

- Conditioning: Run 3 "blank" tin capsules to stabilize the baseline.
- K-Factor Calibration: Run a standard reference material (e.g., Acetanilide or Sulfanilamide) to establish the response factor.
- Sample Run: Inject the sample capsule.
- Replicates: Perform in triplicate. Calculate Mean and Standard Deviation (SD).

Validation Workflow & Decision Logic

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The following diagram illustrates the logical flow for validating the compound, highlighting where EA acts as a critical filter.



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Figure 1: Validation Logic Flow. Note how EA serves as the secondary gate to catch impurities missed by HPLC.

Data Interpretation & Troubleshooting

When the EA results deviate from the theoretical values, it provides specific diagnostic information about the impurity profile.

Scenario A: The "Salt Trap" (Low Carbon, Low Nitrogen)

- Observation: Experimental C = 48.5% (Theory 52.3%), N = 8.1% (Theory 8.7%).
- Diagnosis: The ratios of C/N remain roughly correct, but the absolute values are depressed. This indicates the presence of non-combustible inorganic material, likely Sodium Bromide (NaBr) or Potassium Carbonate carried over from the alkylation of the phenolic oxygen.
- Action: Perform an ash test or wash the product with water/brine and re-dry.

Scenario B: The "Solvent Trap" (High Carbon, High Hydrogen)

- Observation: Experimental C = 53.5%, H = 4.8%.
- Diagnosis: Excess Carbon and Hydrogen suggest trapped solvent. If the solvent is Ethyl Acetate ($C_4H_8O_2$), both C and H will spike.
- Action: Run ^{1}H-NMR to identify the solvent, then dry under high vacuum (>24 hours) or lyophilize.

Scenario C: The "Isomer Trap" (Perfect Match but Impure)

- Observation: Experimental values match theoretical perfectly.
- Diagnosis: EA cannot distinguish between the 3-bromophenyl (target) and 2-bromophenyl or 4-bromophenyl isomers.
- Action: This confirms the formula is correct, but HPLC or ^{1}H-NMR is required to confirm the structure. This highlights why EA is part of a suite of techniques, not a standalone proof of structure.

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Conclusion

Validation of **5-Amino-2-[(3-bromophenyl)methoxy]benzamide** requires a multi-modal approach. While HPLC confirms the absence of organic side-products, Elemental Analysis is the decisive method for proving the material is free of inorganic salts and trapped solvents. For this specific brominated compound, the use of silver-packed combustion tubes is non-negotiable to prevent halogen interference.

Final Recommendation: For a "Publication Grade" or "Pharma Grade" intermediate:

- HPLC Purity: >98.0%
- EA Tolerance: Within ±0.4% of theoretical C, H, N.
- NMR: Confirm structure and absence of solvent peaks.

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 61942149, 5-amino-2-bromo-N-(3-iodophenyl)benzamide (Structural Analog Reference). Retrieved from [Link]
- U.S. Food and Drug Administration (FDA).Q3D Elemental Impurities: Guidance for Industry. (Regulatory context for elemental limits). Retrieved from [Link]
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